

Preliminary In Vitro Studies on HIF1-IN-3: An Overview

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Compound of Interest

Compound Name: HIF1-IN-3

Cat. No.: B10813176

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Introduction

Hypoxia-inducible factor 1 (HIF-1) is a critical transcription factor in cellular responses to low oxygen conditions (hypoxia). It is a heterodimeric protein composed of an oxygen-sensitive alpha subunit (HIF-1 α) and a constitutively expressed beta subunit (HIF-1 β). In many cancers, the HIF-1 signaling pathway is upregulated, promoting tumor growth, angiogenesis, and metastasis. Consequently, inhibitors of the HIF-1 pathway are of significant interest in oncology drug discovery. **HIF1-IN-3** is a compound identified as an inhibitor of HIF-1. This document provides a summary of the available preliminary in vitro data for this compound.

Quantitative Data

Based on available information from chemical suppliers, **HIF1-IN-3** has been characterized as a potent inhibitor of HIF-1. The key quantitative measure of its activity is its half-maximal effective concentration (EC50).

Compound	Target	Activity	Reported Value	Source
HIF1-IN-3	HIF-1	EC50	0.9 μ M	[1][2][3]

Note: The specific assay conditions under which this EC50 value was determined are not publicly available.

Experimental Protocols

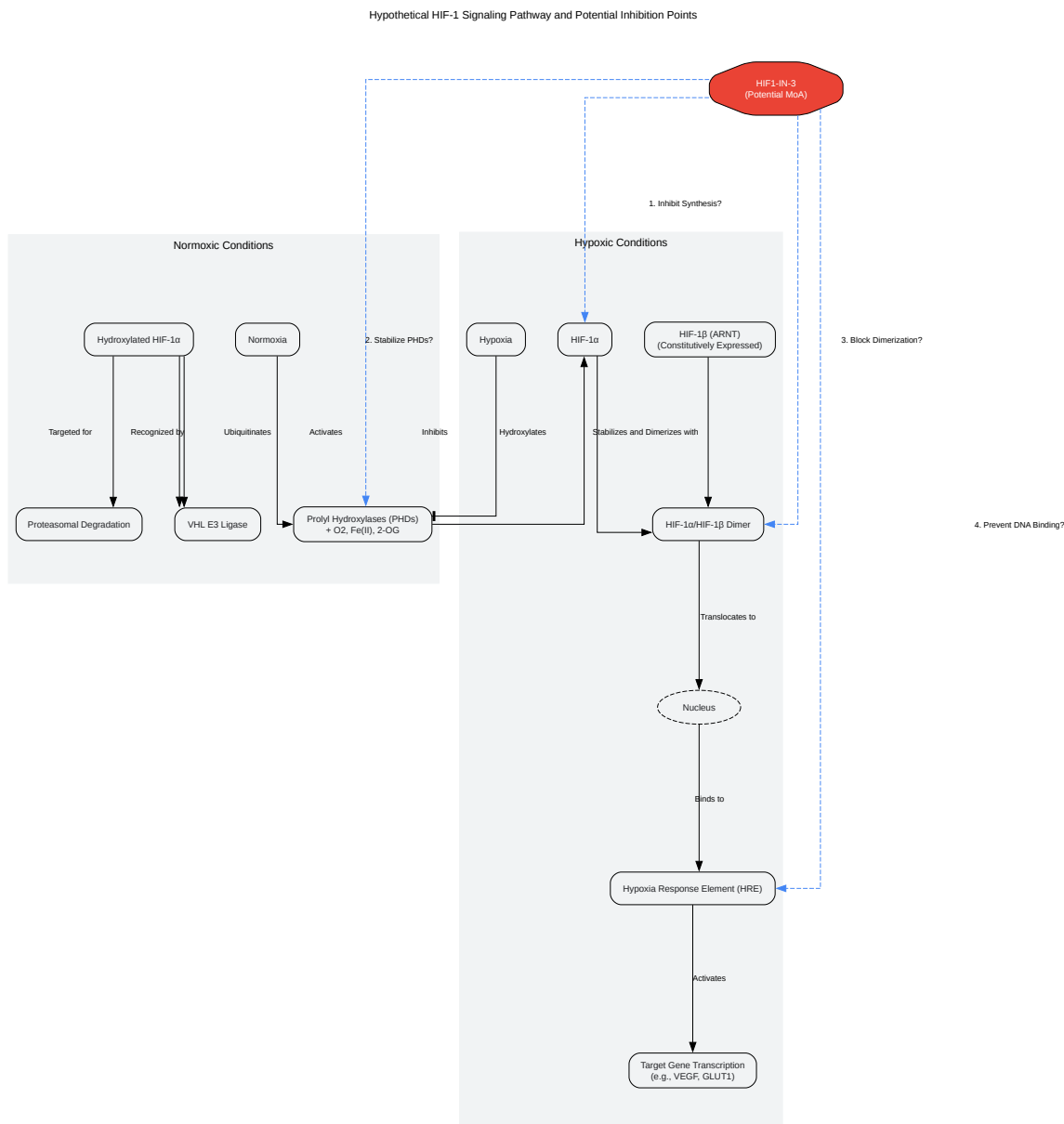
Despite a comprehensive search for primary literature, including research articles and patents, using the compound's name, chemical name (Benzenepropanamide, N-[(8-hydroxy-7-quinoliny)(4-methoxyphenyl)methyl]-), and CAS number (333314-79-7), no detailed experimental protocols for the in vitro characterization of **HIF1-IN-3** could be located in the public domain. Information regarding the specific cell lines, assay formats (e.g., reporter gene assays, western blotting), and experimental conditions used to determine the inhibitory activity of **HIF1-IN-3** is not available.

Signaling Pathways and Mechanism of Action

The available information identifies **HIF1-IN-3** as a "HIF-1 inhibitor". However, the precise mechanism of action is not described in publicly accessible sources. The HIF-1 signaling pathway is complex, offering multiple points for potential inhibition.

Hypothetical HIF-1 Signaling Pathway and Points of Inhibition

The following diagram illustrates a generalized HIF-1 signaling pathway and highlights potential mechanisms through which an inhibitor like **HIF1-IN-3** might act. The specific target of **HIF1-IN-3** within this pathway is currently unknown.



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References

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- 2. Hypoxia-inducible factor - Wikipedia [en.wikipedia.org]
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